Experimental Generation of Methanetriol: A Detailed Application Note and Protocol

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Compound of Interest

Compound Name:	*Methanetriol*
CAS No.:	*463-78-5*
Cat. No.:	*B8790229*

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Introduction

Methanetriol ($CH(OH)_3$), also known as orthoformic acid, is a molecule of significant interest due to its classification as a geminal triol, possessing three hydroxyl groups attached to a single carbon atom. Historically considered a transient and unstable species, recent advancements have enabled its synthesis and detection under specific laboratory conditions. This application note provides a detailed protocol for the experimental generation of **methanetriol**, primarily based on the successful method of energetic irradiation of cryogenic ices. The instability of **methanetriol** under normal conditions makes traditional synthesis challenging due to its propensity for dehydration.[1][2]

The described methodology is crucial for researchers in astrochemistry, atmospheric sciences, and synthetic chemistry, providing a basis for further investigation into the properties and reactivity of this elusive molecule. The protocol outlines the preparation of precursor materials, the irradiation process, and the subsequent detection and analysis using advanced mass spectrometry techniques.

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Experimental Protocols

The first successful synthesis of **methanetriol** was achieved in low-temperature mixed ices of methanol (CH_3OH) and molecular oxygen (O_2) subjected to energetic irradiation.[1][3] The following protocol is a detailed description of this experimental setup.

Protocol 1: **Methanetriol** Generation via Electron Irradiation of Cryogenic Ices

1. Ultra-High Vacuum (UHV) Chamber Preparation:

- A stainless-steel UHV chamber capable of reaching pressures below 10^{-10} Torr is required.
- The chamber should be equipped with a closed-cycle helium cryostat to cool a substrate (e.g., silver or gold-plated copper) to temperatures as low as 5 K.
- The temperature of the substrate should be precisely controlled and monitored.

2. Preparation of Methanol-Oxygen Ice Mixture:

- A gas mixture of methanol (CH_3OH) and molecular oxygen (O_2) is prepared in a pre-pumped mixing chamber. While the exact ratio can be varied, a common starting point is a mixture with a higher concentration of the matrix material (e.g., a 10:1 to 100:1 ratio of O_2 to CH_3OH) to ensure isolation of the methanol molecules.
- The gas mixture is introduced into the UHV chamber through a precision leak valve and deposited onto the cold substrate at 5 K.
- The thickness of the ice film can be monitored using laser interferometry. A typical thickness for these experiments is in the range of several hundred nanometers.

3. Energetic Electron Irradiation:

- The prepared methanol-oxygen ice is irradiated with energetic electrons.
- An electron gun is used to generate a focused beam of electrons with a specific energy, typically in the range of 5 keV.[1]

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- The total electron dose delivered to the ice is a critical parameter and should be carefully controlled. The irradiation dose can be calculated based on the electron current and irradiation time.

4. Temperature-Programmed Desorption (TPD):

- Following irradiation, the temperature of the substrate is increased at a constant rate, typically 1 K/min. This process is known as temperature-programmed desorption.[4]

- As the temperature rises, the volatile species, including the newly formed **methanetriol**, will sublimate from the ice into the gas phase.

5. Detection by Photoionization Reflectron Time-of-Flight Mass Spectrometry (PI-ReTOF-MS):

- The sublimated molecules are immediately ionized by a tunable vacuum ultraviolet (VUV) light source.

- The resulting ions are then analyzed by a reflectron time-of-flight mass spectrometer (ReTOF-MS).[5] This technique allows for high mass resolution and the separation of ions with the same mass-to-charge ratio but different kinetic energies.

- Isomer-selective photoionization is achieved by carefully tuning the energy of the VUV light to be just above the ionization energy of **methanetriol** while remaining below the fragmentation threshold of other isomers or background molecules where possible.

Data Presentation

The following tables summarize key quantitative data obtained from the experimental generation and detection of **methanetriol**.

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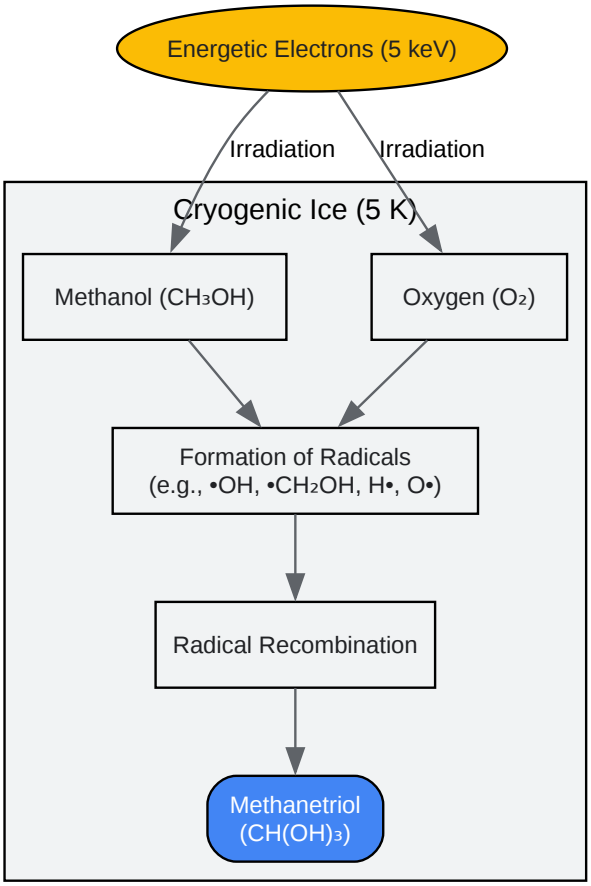
Parameter	Value	Reference
Ice Substrate Temperature	5 K	[1]
Electron Irradiation Energy	5 keV	[1]
Methanol Sublimation Temperature	~130 K	[6]
Methanetriol Sublimation Temperature	~160-180 K	[7]

Species	Mass-to-Charge Ratio (m/z)	Ionization Energy (eV)	Appearance Energy (eV)	Reference
Methanetriol ($CH(OH)_3$)	64	~9.60	-	[1]
Hydroxyperoxymethane (CH_3OOOH)	64	9.77 - 9.95	-	[1]
Hydroperoxymethanol ($CH_2(OH)OOH$)	64	9.65 - 9.87	10.70 ± 0.04	[1]
H_2COH^+ fragment from $CH_2(OH)OOH$	31	-	10.6 - 10.7	[1]

Visualizations

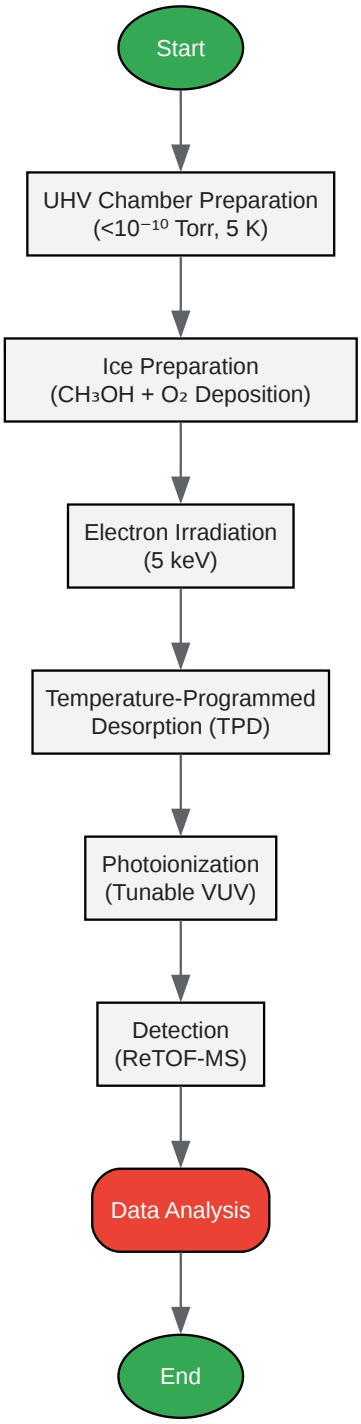
Signaling Pathway for **Methanetriol** Formation

Proposed Formation Pathway of Methanetriol in Irradiated Methanol/Oxygen Ice



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Experimental Workflow for Methanetriol Generation and Detection



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